

Application of Stiolto Respimat® in Chronic Obstructive Pulmonary Disease (COPD) Exacerbation Studies

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Compound of Interest

Compound Name: *Stiolto Respimat*

CAS No.: *1589477-29-1*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Stiolto Respimat® is a combination inhalation spray containing tiotropium, a long-acting muscarinic antagonist (LAMA), and olodaterol, a long-acting beta2-agonist (LABA).[1][2][3] This dual bronchodilator is indicated for the long-term, once-daily maintenance treatment of patients with chronic obstructive pulmonary disease (COPD), including chronic bronchitis and emphysema.[4][5] Clinical evidence has demonstrated its efficacy in improving lung function and reducing the frequency of exacerbations, which are acute events characterized by a worsening of respiratory symptoms.[6][7][8] These application notes provide a comprehensive overview of the use of **Stiolto Respimat®** in exacerbation studies, including its mechanism of action, summaries of key clinical trial data, and detailed experimental protocols.

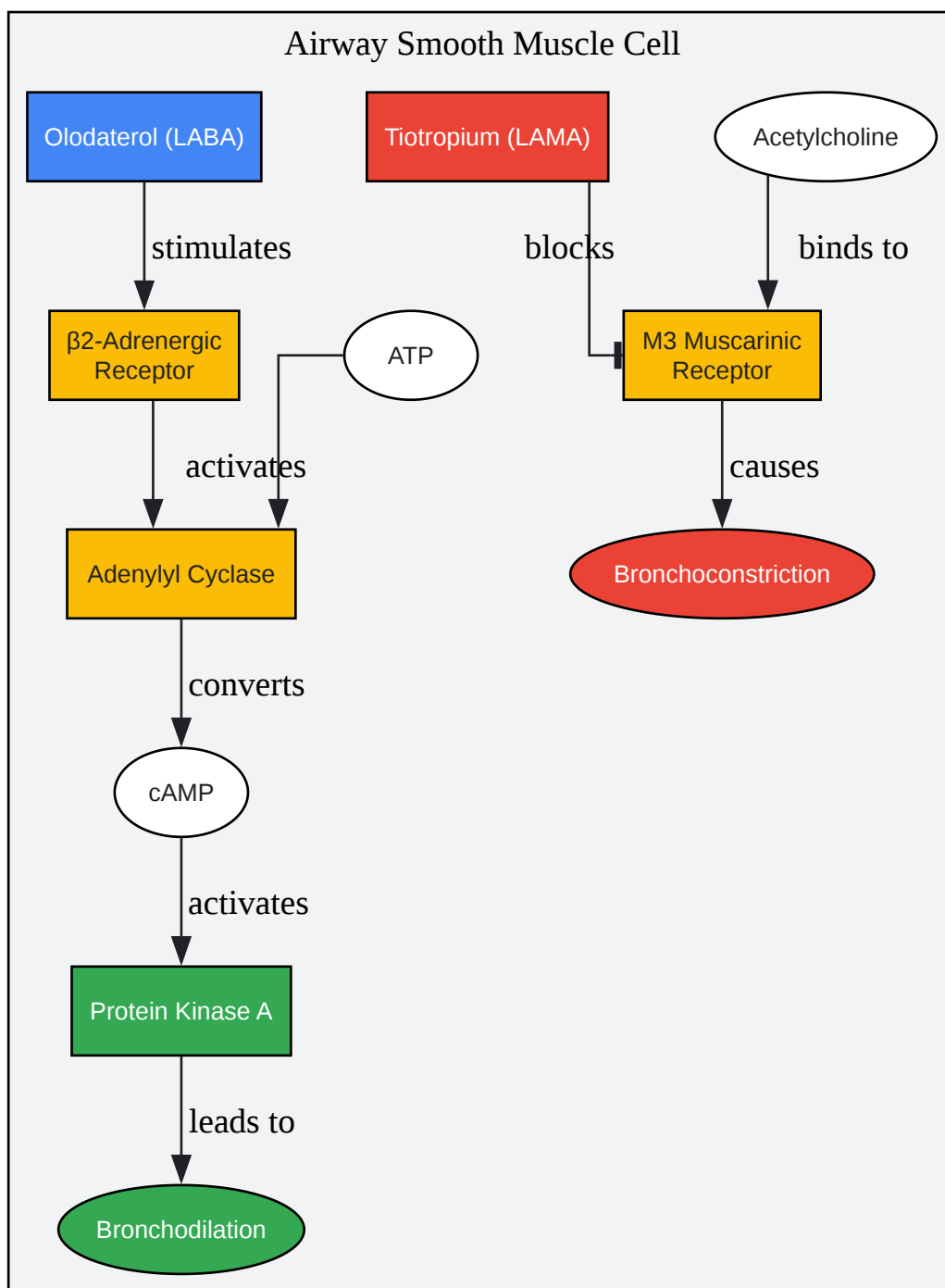
Mechanism of Action in Preventing Exacerbations

The two active components of **Stiolto Respimat®**, tiotropium and olodaterol, work through distinct but complementary mechanisms to achieve bronchodilation and reduce the risk of COPD exacerbations.

- Tiotropium: As a LAMA, tiotropium blocks the action of acetylcholine at M3 muscarinic receptors in the smooth muscles of the airways.^{[1][2]} This inhibition of cholinergic nerve impulses leads to relaxation of the airway smooth muscle, resulting in bronchodilation.^{[1][2]}
- Olodaterol: As a LABA, olodaterol selectively stimulates beta2-adrenergic receptors on the surface of airway smooth muscle cells.^[2] This activation stimulates the enzyme adenylyl cyclase, which increases the intracellular concentration of cyclic adenosine monophosphate (cAMP).^[2] Elevated cAMP levels lead to the relaxation of bronchial smooth muscle, resulting in bronchodilation.^{[1][2]}

The synergistic effect of these two mechanisms provides comprehensive and sustained bronchodilation, which helps to reduce airflow limitation, improve lung emptying, and consequently decrease the likelihood of exacerbations.^[9]

Signaling Pathway



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Caption: Signaling pathways of Tiotropium and Olodaterol in airway smooth muscle cells.

Key Exacerbation Studies: Data Summary

The efficacy of **Stiolto Respimat®** in reducing COPD exacerbations has been evaluated in several large-scale clinical trials. The DYNAGITO and TONADO trials are pivotal in understanding its clinical application.

DYNAGITO Trial

The DYNAGITO trial was a 52-week, randomized, double-blind, active-controlled, parallel-group study that compared the effect of **Stiolto Respimat®** (tiotropium/olodaterol 5/5 µg) with Spiriva® Respimat® (tiotropium 5 µg) on the rate of moderate to severe COPD exacerbations in 7,880 patients with a history of exacerbations.^{[6][10][11]}

Outcome Measure	Stiolto Respimat® (n=3939)	Spiriva® Respimat® (n=3941)	Rate Ratio (99% CI)	P-value
Annualized Rate of Moderate to Severe Exacerbations	0.93	1.00	0.93 (0.85, 1.02)	0.0498

Data sourced from the DYNAGITO trial results.^[11] Although the reduction in the primary endpoint did not reach the pre-specified significance level of $p < 0.01$, the results indicated a trend towards a lower rate of exacerbations with **Stiolto Respimat®**.^{[6][10][11]}

TONADO Trials (Pooled Analysis with DYNAGITO)

A post-hoc pooled analysis of the 52-week TONADO 1 & 2 and DYNAGITO trials provided a larger dataset to evaluate the effect of tiotropium/olodaterol on exacerbation rates compared to tiotropium alone.^[7]

Outcome Measure	Tiotropium/Olopatadine 5/5 µg	Tiotropium 5 µg	Rate Ratio (95% CI)	P-value
Rate of Moderate/Severe Exacerbations (per patient-year)	0.68	0.77	0.89 (0.84, 0.95)	0.0003
Rate of Hospitalized Exacerbations (per patient-year)	0.11	0.13	0.86 (0.75, 0.99)	0.0380

Data from the pooled analysis of TONADO 1 & 2 and DYNAGITO trials.^[7] This larger analysis demonstrated a statistically significant reduction in the rate of moderate to severe exacerbations and exacerbations requiring hospitalization with **Stiolto Respimat®** compared to tiotropium monotherapy.^[7]

Experimental Protocols

DYNAGITO Trial Protocol

Objective: To demonstrate the superiority of **Stiolto Respimat®** over Spiriva® Respimat® in reducing the rate of moderate to severe COPD exacerbations.^[11]

Study Design: A 52-week, multicenter, randomized, double-blind, active-controlled, parallel-group trial.^[11]

Patient Population:

- Inclusion Criteria: Patients aged 40 years or older with a diagnosis of COPD, a post-bronchodilator FEV1/FVC < 0.70, a post-bronchodilator FEV1 < 80% of predicted normal, and a history of at least one moderate or severe COPD exacerbation in the 12 months prior to screening.^{[4][12]}
- Exclusion Criteria: Significant diseases other than COPD, a recent COPD exacerbation requiring treatment with antibiotics or systemic corticosteroids within 6 weeks of screening, a

history of asthma, and current treatment with oral corticosteroids for reasons other than a COPD exacerbation.[12]

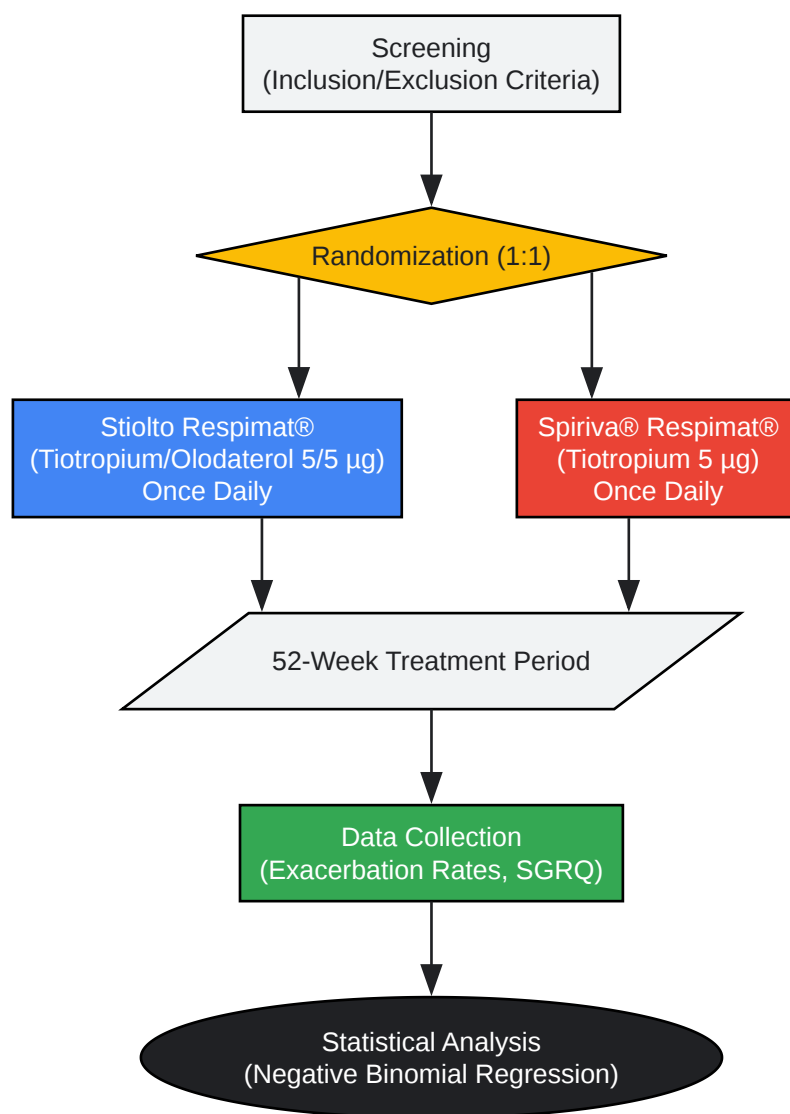
Interventions:

- Treatment Group: Tiotropium/olodaterol 5/5 µg (**Stiolto Respimat®**), two inhalations once daily.
- Control Group: Tiotropium 5 µg (Spiriva® Respimat®), two inhalations once daily.

Outcome Measures:

- Primary Endpoint: Annualized rate of moderate to severe COPD exacerbations. An exacerbation was defined as a complex of respiratory events or symptoms lasting for at least three days and requiring treatment with systemic corticosteroids and/or antibiotics.[11]
- Secondary Endpoints: Time to first moderate or severe exacerbation, annualized rate of exacerbations leading to hospitalization, and changes in health-related quality of life measured by the St. George's Respiratory Questionnaire (SGRQ).

Statistical Analysis: The primary endpoint was analyzed using a negative binomial regression model.



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Caption: Experimental workflow for the DYNAGITO clinical trial.

TONADO Trials Protocol

Objective: To demonstrate the superiority of **Stiolto Respimat®** over its individual components (tiotropium and olodaterol) in improving lung function. While the primary endpoint was lung function, exacerbation data was also collected.[2]

Study Design: Two replicate, 52-week, randomized, double-blind, active-controlled, parallel-group trials (TONADO 1 and TONADO 2).[9]

Patient Population:

- Inclusion Criteria: Patients aged 40 years or older with a diagnosis of COPD, a post-bronchodilator FEV1/FVC < 0.70, and a post-bronchodilator FEV1 < 80% of predicted normal.
- Exclusion Criteria: Similar to the DYNAGITO trial, including a history of asthma and recent exacerbations.

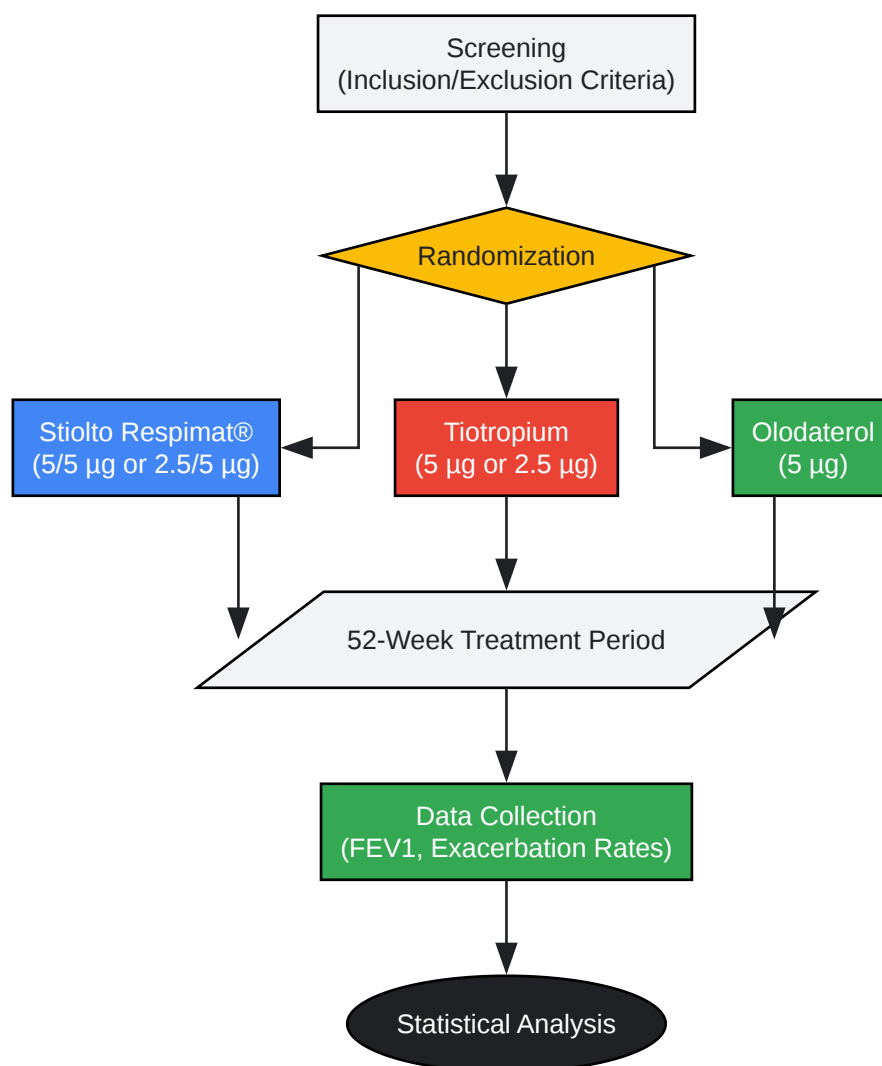
Interventions:

- Tiotropium/olodaterol 5/5 µg (**Stiolto Respimat®**)
- Tiotropium/olodaterol 2.5/5 µg
- Tiotropium 5 µg
- Tiotropium 2.5 µg
- Olodaterol 5 µg

Outcome Measures:

- Primary Endpoint: Change from baseline in FEV1 Area Under the Curve from 0 to 3 hours (AUC0-3) and trough FEV1 after 24 weeks of treatment.
- Secondary Endpoint (relevant to exacerbations): Rate of moderate and severe COPD exacerbations over 52 weeks.

Statistical Analysis: Exacerbation data were analyzed using a negative binomial regression model.



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Caption: Experimental workflow for the TONADO clinical trials.

Conclusion

Stiolto Respimat®, through its dual mechanism of action, has demonstrated efficacy in the long-term management of COPD, including a reduction in the rate of exacerbations. The DYNAGITO and pooled TONADO trial data provide robust evidence supporting its use in patients with a history of exacerbations. The detailed protocols outlined in this document can serve as a valuable resource for researchers and clinicians involved in the design and interpretation of future studies on COPD exacerbations. It is important to note that while **Stiolto Respimat®** is effective for maintenance therapy, it is not indicated for the relief of acute bronchospasm.[4]

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